

Disperse Orange 31 chemical structure and properties

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Compound of Interest

Compound Name: Disperse orange 31

Cat. No.: B3432603

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Disperse Orange 31: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Orange 31 is a monoazo disperse dye characterized by its orange-red hue and application in the dyeing of synthetic fibers, particularly polyester. This technical guide provides a detailed overview of its chemical structure, physicochemical properties, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work. All quantitative data is presented in structured tables for clarity and comparative analysis. Methodologies for key experimental procedures are described in detail, and logical relationships are visualized using Graphviz diagrams.

Chemical Structure and Identification

Disperse Orange 31 is chemically known as 2-((2-Cyanoethyl)(4-((4-nitrophenyl)diazenyl)phenyl)amino)ethyl acetate.^[1] It is classified as a single azo dye.

Figure 1: Chemical Structure of **Disperse Orange 31**.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	2-((2-Cyanoethyl)(4-((4-nitrophenyl)diazenyl)phenyl)amino)ethyl acetate
CAS Number	61968-38-5, 68391-42-4[1]
C.I. Name	Disperse Orange 31[1]
Molecular Formula	C19H19N5O4[1]

| Molecular Weight| 381.39 g/mol [1] |

Physicochemical Properties

Disperse Orange 31 is a red-orange powder that is insoluble in water.[1][2] Its lipophilic nature makes it suitable for dyeing hydrophobic fibers.

Table 2: Physicochemical Properties of **Disperse Orange 31**

Property	Value	Reference
Appearance	Red-orange powder	[2]
Density	1.24 g/cm ³	[3]
Boiling Point	599.6 °C at 760 mmHg	[3]
Flash Point	316.4 °C	[3]
logP	4.81658	[3]

| Solubility | Insoluble in water [[1][2] |

Table 3: Dyeing Fastness Properties on Polyester

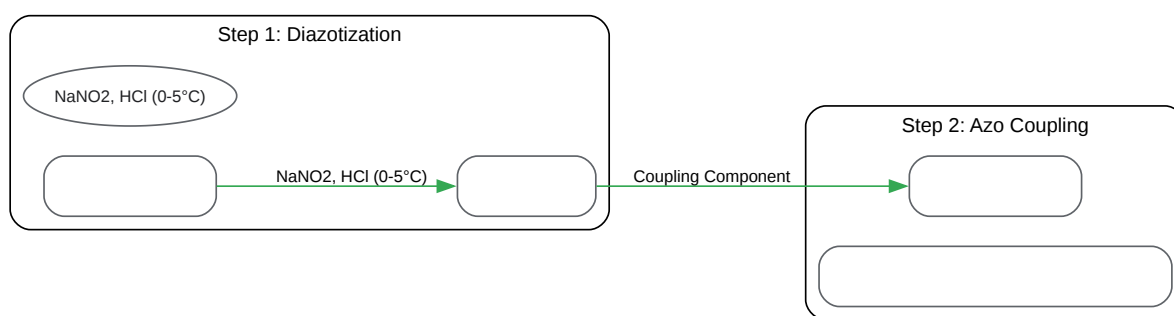
Fastness Property	Grade
Dry Heat (Severe Fade)	4-5

| Dry Heat (Staining) | 2-3 |

Experimental Protocols

Synthesis of Disperse Orange 31

The manufacturing process for **Disperse Orange 31** involves a two-step diazotization and coupling reaction.[1]



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Figure 2: General Synthesis Workflow for **Disperse Orange 31**.

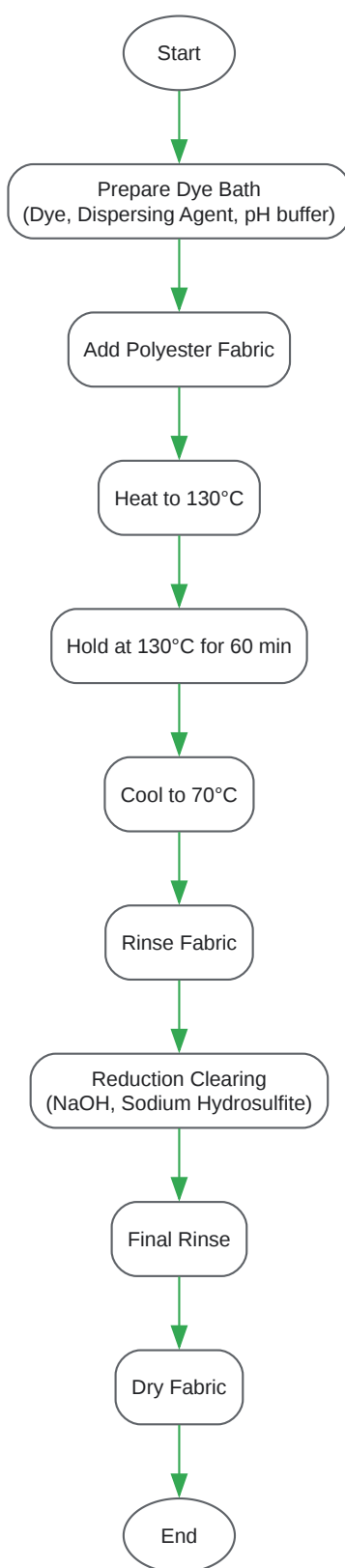
Detailed Protocol: A detailed, step-by-step laboratory synthesis protocol with specific quantities and reaction conditions is not readily available in the public domain. The general procedure is as follows:

- **Diazotization:** 4-Nitrobenzenamine is dissolved in a solution of hydrochloric acid and water. The solution is cooled to 0-5 °C. A solution of sodium nitrite in water is then added dropwise while maintaining the low temperature to form the diazonium salt.
- **Coupling:** The prepared diazonium salt solution is then slowly added to a solution of the coupling component, 2-((2-Cyanoethyl)(phenyl)amino)ethyl acetate, also maintained at a low temperature. The reaction mixture is stirred until the coupling reaction is complete, indicated by the formation of the colored product.

- Isolation and Purification: The precipitated **Disperse Orange 31** is collected by filtration, washed with water to remove any unreacted starting materials and salts, and then dried. Further purification can be achieved by recrystallization from a suitable solvent.

Dyeing of Polyester Fabric with Disperse Orange 31

The following is a general high-temperature dyeing procedure for polyester fabrics.



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Figure 3: Experimental Workflow for Dyeing Polyester.

Detailed Protocol:

- **Dye Bath Preparation:** A dye bath is prepared with a specific liquor ratio (e.g., 1:10). The required amount of **Disperse Orange 31** is first pasted with a small amount of a dispersing agent and then diluted with water. This dispersion is added to the dye bath. The pH of the bath is adjusted to 4.5-5.5 using acetic acid.
- **Dyeing Process:** The polyester fabric is introduced into the dye bath at room temperature. The temperature is then raised to 130 °C at a rate of 1-2 °C/min. The dyeing is continued at this temperature for 60 minutes to ensure proper diffusion and fixation of the dye within the polyester fibers.
- **Cooling and Rinsing:** After dyeing, the bath is cooled to 70 °C, and the fabric is removed and rinsed with hot water and then cold water.
- **Reduction Clearing:** To remove any unfixed dye from the surface of the fabric and to improve wash fastness, a reduction clearing process is carried out. The dyed fabric is treated in a solution containing sodium hydroxide (2 g/L) and sodium hydrosulfite (2 g/L) at 70-80 °C for 15-20 minutes.
- **Final Rinse and Drying:** The fabric is then thoroughly rinsed with water and neutralized with a weak solution of acetic acid if necessary. Finally, the fabric is dried.

Toxicological and Ecotoxicological Properties

Toxicological data for **Disperse Orange 31** is limited. However, data for the related compound, Disperse Orange 3, indicates potential for skin sensitization and eye irritation.

Table 4: Toxicological Data for Disperse Orange 3 (as a related compound)

Endpoint	Result	Reference
Oral LD50 (Rat)	> 2000 mg/kg	[4]
Skin Irritation	Causes skin irritation	[5]
Eye Irritation	Causes serious eye irritation	[5]

| Skin Sensitization| May cause an allergic skin reaction |[5] |

Ecotoxicity: Specific quantitative data on the aquatic toxicity of **Disperse Orange 31** is not readily available. As a disperse dye, it is expected to have low water solubility, which may limit its bioavailability in aquatic environments. However, disperse dyes as a class are known to be of environmental concern due to their persistence and potential for bioaccumulation. Effluents from textile dyeing processes containing disperse dyes should be adequately treated before discharge.

Conclusion

Disperse Orange 31 is a commercially important monoazo dye for synthetic fibers. This guide has summarized its key chemical and physical properties, provided an overview of its synthesis, and detailed a typical dyeing protocol. While some toxicological data for a related compound is available, further research into the specific toxicological and ecotoxicological profile of **Disperse Orange 31** is warranted to ensure its safe handling and minimize its environmental impact. The provided information serves as a valuable resource for professionals requiring a technical understanding of this compound.

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